

2-(Bromomethyl)-2-butylhexanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-(Bromomethyl)-2-butylhexanoic acid

Cat. No.: B595417

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A Technical Overview of 2-(Bromomethyl)-2-butylhexanoic Acid

This document serves as a technical guide for researchers, scientists, and professionals in drug development, providing core information on **2-(Bromomethyl)-2-butylhexanoic acid**. This compound is a branched carboxylic acid derivative and a versatile building block in organic synthesis. Its utility stems from the presence of a reactive bromomethyl group attached to a tertiary carbon, making it a key intermediate for the synthesis of more complex molecules.

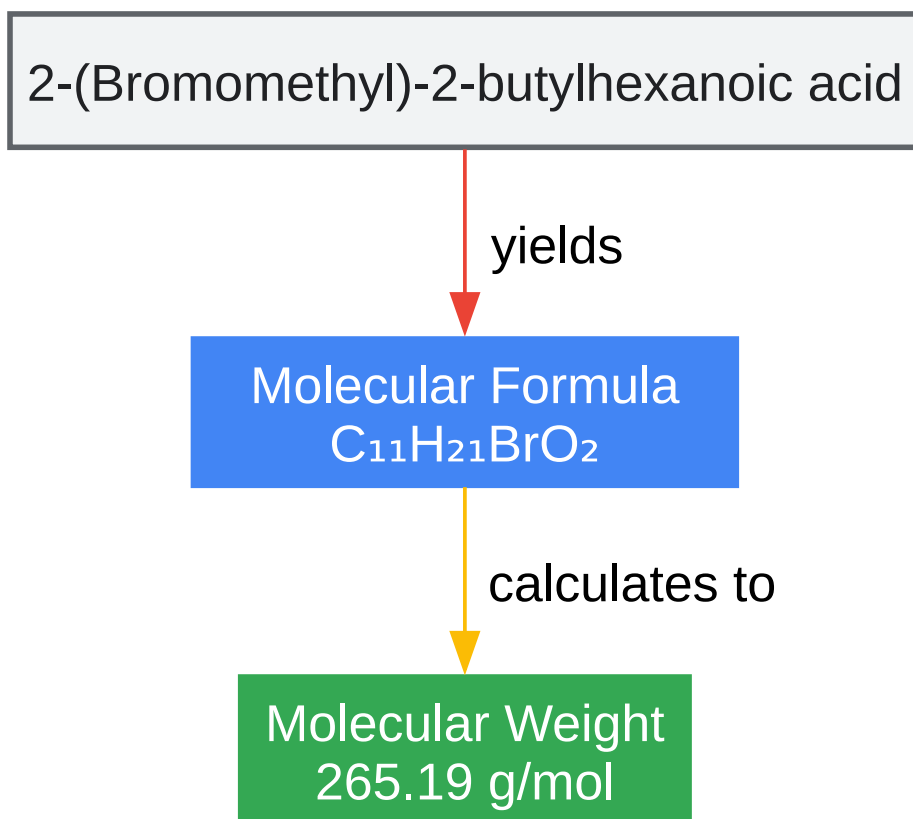
Physicochemical Properties

The fundamental molecular attributes of **2-(Bromomethyl)-2-butylhexanoic acid** are summarized below. These data are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₂₁ BrO ₂	[1][2][3][4]
Molecular Weight	265.19 g/mol	[1][2][3][5]
IUPAC Name	2-(bromomethyl)-2-butylhexanoic acid	[3]
CAS Number	100048-86-0	[1][5][6]

Molecular Identification

The relationship between the common name of the compound and its fundamental molecular properties is illustrated in the diagram below. This visualization provides a clear logical flow from nomenclature to empirical formula and calculated mass.



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Caption: Chemical Identity and Molecular Properties.

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